

Safety and Handling of 2,4,6-Trifluorobenzonitrile: A Technical Guide

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Compound of Interest

Compound Name: **2,4,6-Trifluorobenzonitrile**

Cat. No.: **B012505**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2,4,6-Trifluorobenzonitrile** (CAS No. 96606-37-0). The information is intended to support risk assessment and ensure safe laboratory and manufacturing practices.

Chemical and Physical Properties

2,4,6-Trifluorobenzonitrile is a fluorinated aromatic nitrile that serves as a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^[1] It is a white to off-white crystalline powder at room temperature.^[1] A summary of its key physical and chemical properties is presented below for easy reference.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₇ H ₂ F ₃ N |
| Molecular Weight | 157.09 g/mol |
| Appearance | White to off-white crystalline powder[1] |
| Melting Point | 57-63 °C[1][2] |
| Boiling Point | 166.5 ± 35.0 °C at 760 mmHg[1] |
| Density | 1.4 ± 0.1 g/cm ³ [1] |
| Vapor Pressure | 1.8 ± 0.3 mmHg at 25°C[1] |
| Flash Point | 54.5 ± 25.9 °C[1] |

Hazard Identification and Classification

2,4,6-Trifluorobenzonitrile is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.[3][4][5] It may also cause respiratory irritation.[4][5]

| Hazard Class | GHS Category | Hazard Statement |
|---|--------------|---|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed[3] [4][5] |
| Acute Toxicity, Dermal | Category 4 | H312: Harmful in contact with skin[3][4][5] |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled[3][4] [5] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation[3] [4][5] |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation[3][4][5] |
| Specific target organ toxicity — Single exposure | Category 3 | H335: May cause respiratory irritation[4][5] |

Experimental Protocols for Hazard Determination

The hazard classifications listed above are determined through standardized toxicological studies, typically following OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols are designed to ensure data quality and reproducibility while adhering to animal welfare standards.

Acute Oral Toxicity (OECD 420, 423, or 425)

The assessment of acute oral toxicity is conducted to determine the adverse effects occurring after a single oral dose of the substance.[6][7]

- Principle: A stepwise procedure is used where a small group of animals (typically rats, and usually females) is dosed with the substance.[8][9] The starting dose is selected based on existing data to be likely to cause toxicity but not mortality.[9]
- Methodology: The test substance is administered by gavage to fasted animals.[9] Animals are observed for signs of toxicity and mortality for at least 14 days.[10] Observations include

changes in skin, fur, eyes, and behavior.[11] Body weight is recorded weekly.[12] At the end of the study, a gross necropsy is performed on all animals.[10][12]

- Outcome: The results allow for the determination of the LD50 (the dose estimated to be lethal to 50% of the animals) and the classification of the substance according to its acute oral toxicity.[7]

Acute Dermal Toxicity (OECD 402)

This test determines the toxic effects resulting from a single, 24-hour dermal application of a substance.[4][13]

- Principle: The substance is applied to a shaved area of the skin of a small group of animals (rats or rabbits).[4][13]
- Methodology: A specified dose of the chemical is applied to an area of at least 10% of the animal's body surface and held in contact with the skin using a porous gauze dressing for 24 hours.[11][13] The animals are then observed for 14 days for signs of toxicity and skin reactions at the application site.[4][12]
- Outcome: This test provides information on the potential for systemic toxicity and local skin effects following dermal exposure and is used for GHS classification.[14]

Acute Inhalation Toxicity (OECD 403)

This guideline is used to assess the health hazards that may arise from short-term exposure to an airborne substance.[10][15]

- Principle: Animals (typically rats) are exposed to the substance as a gas, vapor, or aerosol in a controlled inhalation chamber for a defined period (usually 4 hours).[10][16]
- Methodology: Several groups of animals are exposed to different concentrations of the test substance.[10] Animals are observed for toxic effects during and after exposure for a period of at least 14 days.[10][16] Observations include respiratory effects, clinical signs of toxicity, and mortality.
- Outcome: The data is used to determine the LC50 (the concentration in air that is lethal to 50% of the test animals) and to classify the substance for acute inhalation hazards.[17]

Skin Irritation (OECD 404 or 439)

These tests determine the potential of a substance to cause reversible inflammatory changes to the skin.

- Principle: The in vivo method (OECD 404) involves applying the test substance to the shaved skin of an animal (typically a rabbit) and observing for signs of irritation such as erythema (redness) and edema (swelling).[18] The in vitro method (OECD 439) uses a reconstructed human epidermis (RhE) model to assess cell viability after exposure to the chemical.[3][5][19]
- Methodology (in vivo): A small amount of the substance is applied to a patch of skin for up to 4 hours.[18] The skin is then observed for irritation at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[18]
- Methodology (in vitro): The test chemical is applied topically to the RhE tissue.[5] After a defined exposure and post-incubation period, tissue viability is measured (e.g., using an MTT assay).[19] A reduction in viability below a certain threshold indicates an irritant potential.[5][19]
- Outcome: The results determine whether the substance should be classified as a skin irritant (GHS Category 2).[3][5]

Eye Irritation (OECD 405 or 496)

These tests evaluate the potential of a substance to cause reversible or irreversible damage to the eye.

- Principle: The in vivo test (OECD 405) involves applying the test substance to the eye of an animal (albino rabbit) and scoring lesions on the cornea, iris, and conjunctiva.[20][21] The in vitro method (OECD 496) utilizes reconstructed human cornea-like epithelium (RhCE) models to assess eye irritation potential without animal testing.[22]
- Methodology (in vivo): A single dose of the substance is applied to one eye of the animal, with the other eye serving as a control.[20][21] The eyes are examined at specific intervals (1, 24, 48, and 72 hours) to evaluate the extent and reversibility of any damage.[2]

- Methodology (in vitro): The test chemical is applied to the RhCE model, and its effects on cell viability and tissue integrity are measured.[22]
- Outcome: The results lead to a classification of the substance based on its potential to cause eye irritation or serious eye damage.[22]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of **2,4,6-Trifluorobenzonitrile**.

Engineering Controls

- Use only in a well-ventilated area, preferably in a certified chemical fume hood.[4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[8]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene) and protective clothing to prevent skin exposure.[4][23] A lab coat should be worn.[23]
- Respiratory Protection: If dust or fumes are generated and engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4]

General Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][4]
- Do not eat, drink or smoke when using this product.[3][4]
- Contaminated work clothing should be laundered separately before reuse.[3][4]

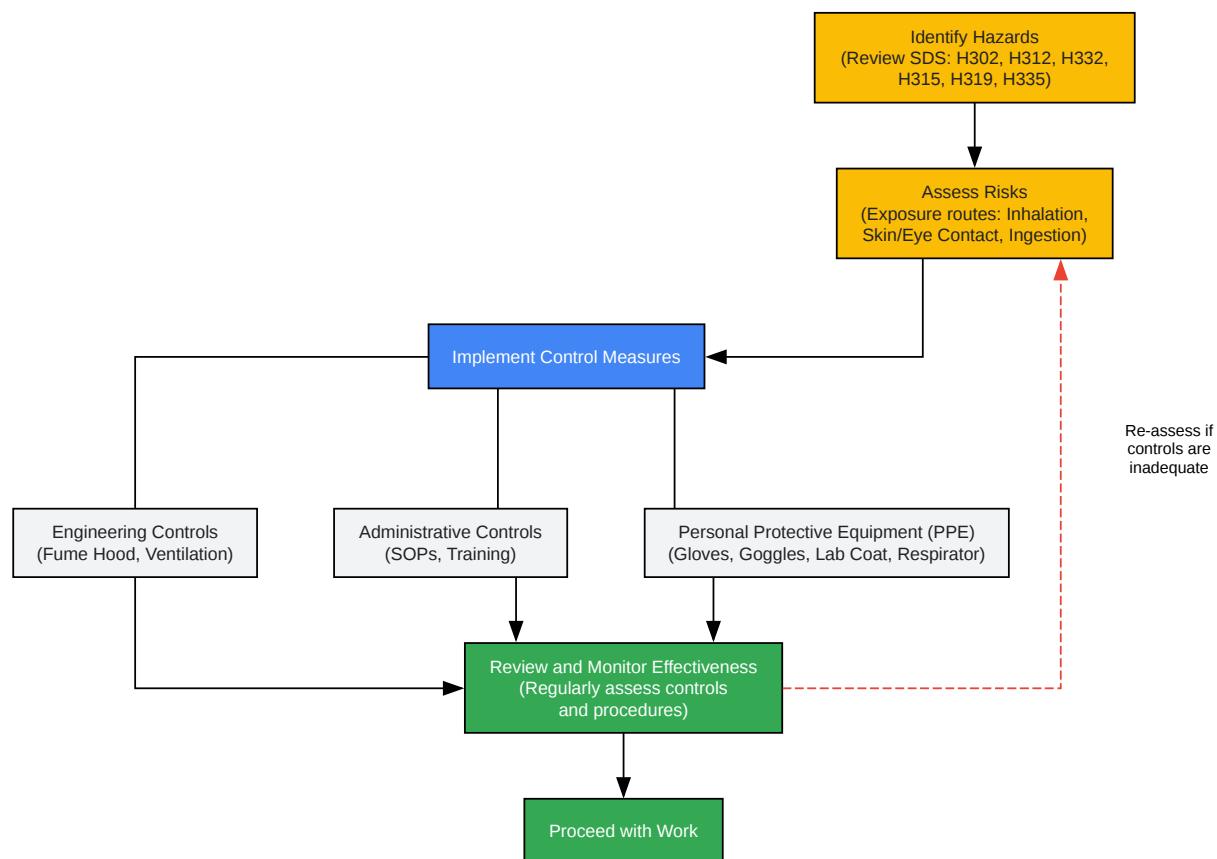
Storage

- Store in a cool, dry, and well-ventilated place.[[1](#)][[4](#)]
- Keep containers tightly closed when not in use.[[3](#)][[4](#)]
- Store locked up.[[3](#)][[4](#)]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[[4](#)]

Risk Management and First Aid

A clear workflow for risk assessment and established first aid procedures are essential for a safe working environment.

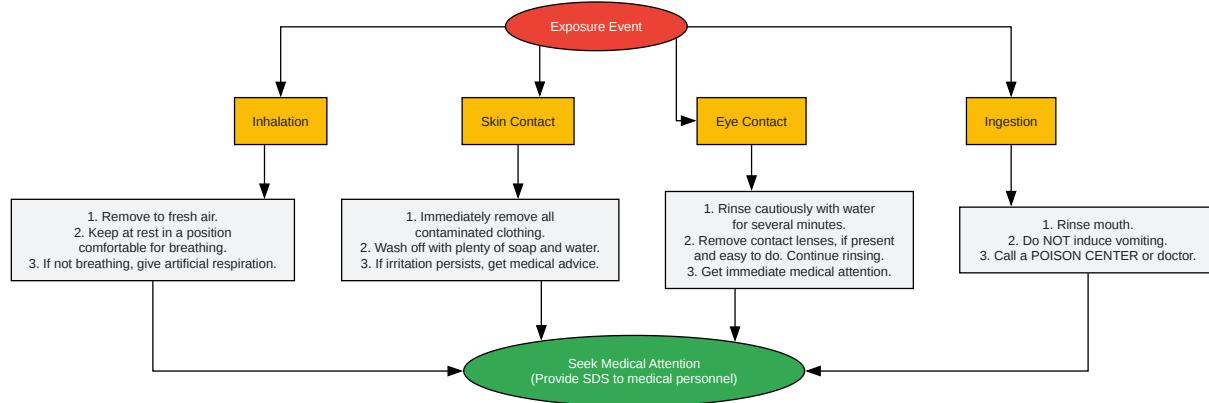
Risk Assessment and Control Workflow

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Risk Assessment and Control Workflow for **2,4,6-Trifluorobenzonitrile**.

First Aid Procedures

In case of exposure, immediate action is crucial. The following diagram outlines the appropriate first aid measures.



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First Aid Procedures for Exposure to **2,4,6-Trifluorobenzonitrile**.

Accidental Release Measures

In the event of a spill, follow these procedures:

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.[3]
 - Avoid generating dust.[3]
 - Clean up spills immediately.[3] Use dry clean-up procedures.[3]
 - Collect the material in a suitable, labeled container for disposal.[3][4]
- Major Spills:

- Evacuate the area and move upwind.[3]
- Alert the appropriate emergency response team.[3]
- Prevent the spillage from entering drains or water courses.[3]
- Contain the spill with inert material such as sand or earth.[3]

Disposal Considerations

Dispose of **2,4,6-Trifluorobenzonitrile** and any contaminated materials in accordance with local, state, and federal regulations.[3][4] This material should be treated as hazardous waste and disposed of at an approved waste disposal plant.[4]

This technical guide is intended to provide essential safety and handling information. Always refer to the most current Safety Data Sheet (SDS) for **2,4,6-Trifluorobenzonitrile** before use and ensure that a thorough risk assessment is conducted for your specific application.

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